

Comprehensive Computational Characterization of 3-(Azetidinomethyl) benzophenone

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Compound of Interest

Compound Name: 3-(Azetidinomethyl)
benzophenone

CAS No.: 898771-16-9

Cat. No.: B1293301

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Executive Summary & Chemical Context

3-(Azetidinomethyl) benzophenone (CAS 898771-16-9) represents a distinct class of bifunctional chemical probes. It combines the photoactivatable benzophenone moiety—widely used in photoaffinity labeling—with an azetidine ring, a strained four-membered amine often employed in medicinal chemistry to modulate metabolic stability and basicity compared to acyclic analogs.

This guide provides a rigorous, self-validating computational framework to characterize this molecule. Unlike standard organic molecules, this system requires specific attention to two competing electronic manifolds: the n

transitions* of the benzophenone core (critical for triplet state generation) and the lone pair availability of the azetidine nitrogen (critical for pKa and potential intramolecular electron transfer).

Key Technical Challenges Addressed:

- Ring Strain: Accurate modeling of the azetidine puckering potential (26 kcal/mol strain).
- Excited State Accuracy: Selecting long-range corrected functionals to correctly describe Charge Transfer (CT) states versus local excitations.
- Conformational Flexibility: Handling the methylene linker dynamics between the aromatic system and the saturated heterocycle.

Computational Strategy & Theory Selection

Density Functional Theory (DFT) Selection

For this specific molecular architecture, standard functionals like B3LYP are insufficient due to their inability to correctly model long-range charge transfer excitations and dispersion interactions between the aromatic rings.

- Recommended Functional:

B97X-D or CAM-B3LYP.

- Reasoning: These range-separated hybrid functionals correct the "self-interaction error" prevalent in B3LYP, providing accurate excitation energies for the benzophenone moiety and reliable reaction barriers for hydrogen abstraction mechanisms.

B97X-D includes empirical dispersion corrections (D2/D3), essential if modeling the molecule in a docked protein pocket.

- Basis Set: def2-TZVP (Triple-Zeta Valence Polarized).
 - Reasoning: The azetidine ring strain requires a flexible basis set to describe the bent bonds (banana bonds) accurately. Pople-style sets (e.g., 6-31G*) often underestimate ring strain energies.

Solvation Models

- Implicit: SMD (Solvation Model based on Density).

- Reasoning: Superior to PCM for calculating

, which is critical for pKa prediction and redox potentials.

- Explicit: If modeling H-abstraction from solvent, include 2-3 explicit solvent molecules (e.g., Methanol or Water) around the carbonyl oxygen and azetidine nitrogen.

Step-by-Step Computational Protocols

Phase 1: Conformational Analysis

The methylene linker (C-C-N) introduces rotational freedom. The azetidine ring also exhibits a "puckering" vibration. You must identify the global minimum to avoid computing properties on a high-energy conformer.

Protocol:

- Generate Conformers: Use a force field (MMFF94) to generate rotamers around the C(aryl)-C(methylene) and C(methylene)-N bonds.
- Pre-Optimization: Optimize top 10 conformers at B3LYP/6-31G(d) level.
- Refinement: Re-optimize unique minima at

B97X-D/def2-TZVP.
- Validation: Run Frequency calculations. Ensure zero imaginary frequencies.

Phase 2: Ground State Properties & pKa Prediction

The basicity of the azetidine nitrogen is a key physicochemical parameter.

Thermodynamic Cycle for pKa:

Input Configuration (Gaussian Format Example):

Phase 3: Excited State Dynamics (TD-DFT)

To validate the molecule as a photo-probe, you must confirm the energy gap between the Singlet (

) and Triplet () states. Benzophenone requires a state with character for efficient hydrogen abstraction.

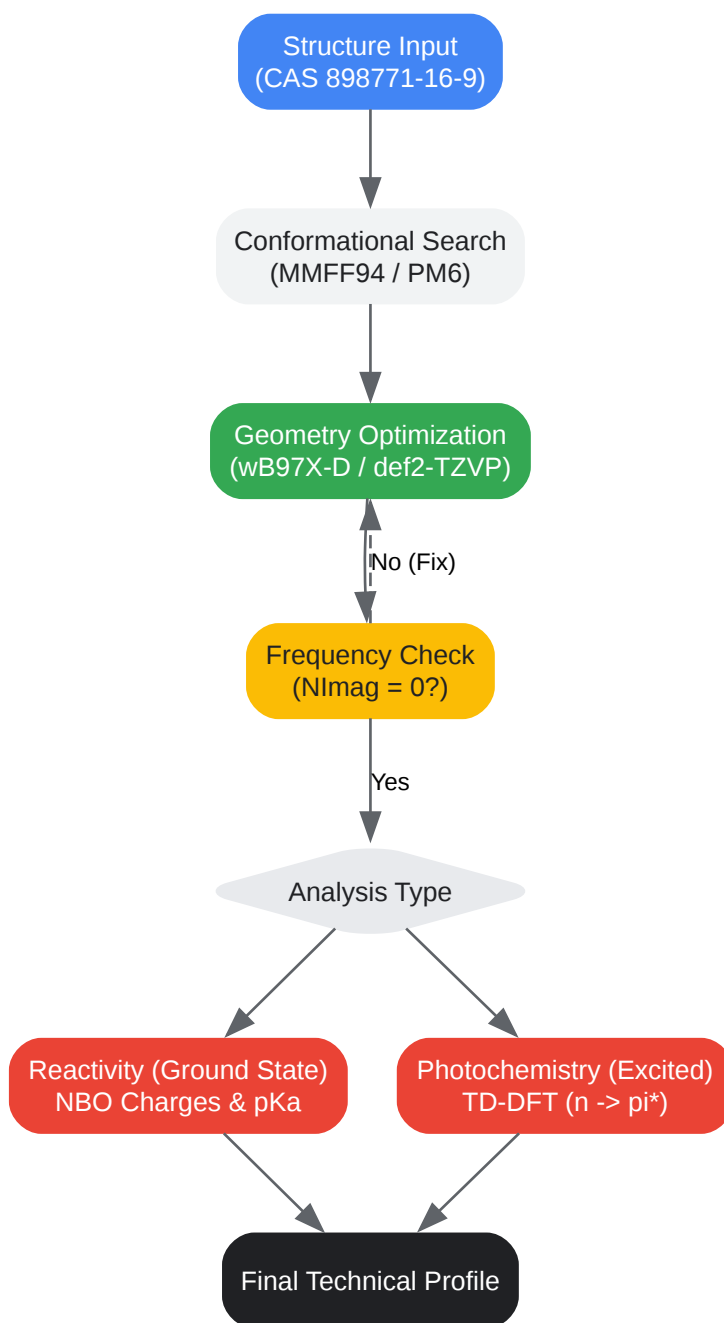
Protocol:

- Vertical Excitation: Calculate first 10 excited states.
- Triplet Optimization: Optimize the geometry of the first triplet state () using opt=triplet or spin-unrestricted DFT (UB3LYP).
- Spin Density Analysis: Verify the unpaired electrons are localized on the carbonyl oxygen (indicative of reactive state) rather than the aromatic ring ().

Visualizing the Workflow & Mechanism

The following diagrams illustrate the computational workflow and the photochemical mechanism relevant to this probe.

Diagram 1: Computational Characterization Workflow



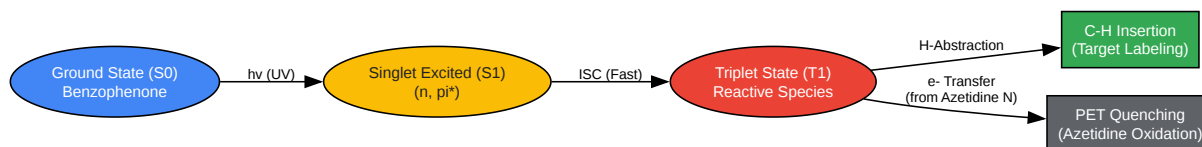
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Caption: Workflow for structural and electronic characterization of **3-(Azetidinomethyl) benzophenone**.

Diagram 2: Photoactivation & Quenching Pathway

A critical risk for this molecule is Intramolecular Photoinduced Electron Transfer (PET). The azetidine lone pair can quench the benzophenone triplet state, deactivating the probe. This

pathway must be mapped.



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Caption: Competitive pathways: Target labeling vs. Intramolecular quenching by the azetidine amine.

Data Presentation Standards

When compiling your report, summarize the output in the following standardized tables.

Table 1: Geometric & Electronic Parameters (Ground State)

Parameter	Value (Calc)	Significance
C=O Bond Length	1.22 Å	Indicator of carbonyl strength; compare to standard benzophenone.
Azetidine Ring Puckering	(Angle in °)	Measures ring strain relief; affects N-inversion barrier.
N-C-C-Aryl Dihedral	(Angle in °)	Determines proximity of amine lone pair to carbonyl (PET risk).
HOMO Energy	(eV)	Ionization potential; correlates with oxidation susceptibility.
LUMO Energy	(eV)	Electron affinity.

Table 2: Excited State Transitions (TD-DFT)

State	Energy (eV / nm)	Oscillator Str. ()	Character	Assignment
	~3.5 eV	< 0.01		Weak absorption (forbidden).
	~4.8 eV	> 0.10		Strong absorption (UV detection).
	~3.0 eV	N/A		CRITICAL: Must be lower than for ISC.

References

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